

(S)-3-Amino-3-(thiophen-2-yl)propanoic acid

CAS number and structure

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Compound of Interest

Compound Name: (S)-3-Amino-3-(thiophen-2-yl)propanoic acid

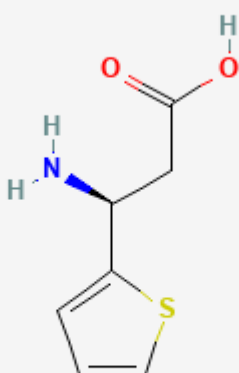
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Technical Overview: (S)-3-Amino-3-(thiophen-2-yl)propanoic acid

CAS Number: 131829-50-0

Structure:



This document provides a summary of the available technical information for **(S)-3-Amino-3-(thiophen-2-yl)propanoic acid**, a chiral non-proteinogenic β -amino acid. While a

comprehensive technical guide with detailed experimental protocols and extensive quantitative data is not feasible based on currently available public literature, this overview consolidates the confirmed structural and identity information.

Chemical Identity and Properties

(S)-3-Amino-3-(thiophen-2-yl)propanoic acid is a derivative of propanoic acid with an amino group and a thiophen-2-yl group attached to the β -carbon. Its stereochemistry is designated as (S).

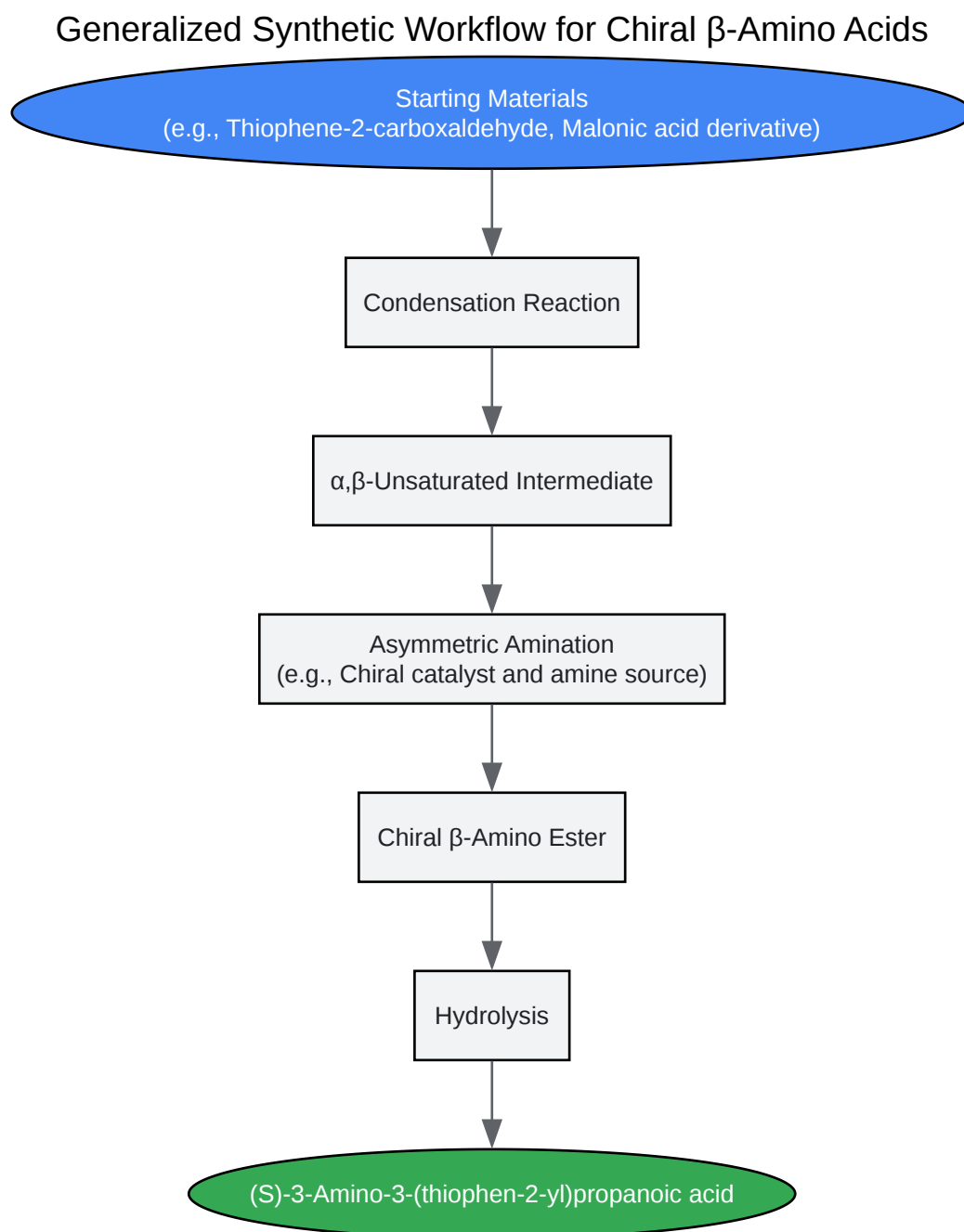
Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₂ S	PubChem[1]
Molecular Weight	171.22 g/mol	PubChem[1]
CAS Number	131829-50-0	Multiple Supplier Catalogs
PubChem CID	86716	PubChem[1]

Synthesis and Characterization

Detailed, peer-reviewed experimental protocols for the specific synthesis of **(S)-3-Amino-3-(thiophen-2-yl)propanoic acid** (CAS 131829-50-0) are not readily available in the public domain. However, general methods for the enantioselective synthesis of β -amino acids are well-documented in chemical literature. These methods often involve asymmetric catalysis or the use of chiral auxiliaries.

A general conceptual workflow for the synthesis of a chiral β -amino acid is outlined below. Please note, this is a generalized representation and not a specific experimental protocol for the title compound.



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Caption: Generalized synthetic approach for chiral β -amino acids.

Characterization of the final product would typically involve techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and chiral High-Performance Liquid Chromatography (HPLC) to confirm the structure, purity, and enantiomeric excess.

Biological Activity and Applications

There is a lack of specific, publicly available data on the biological activity, signaling pathway involvement, or established applications of **(S)-3-Amino-3-(thiophen-2-yl)propanoic acid**. β -amino acids, as a class, are of significant interest in medicinal chemistry due to their ability to form stable secondary structures in peptides (β -peptides) and their potential as enzyme inhibitors or receptor ligands. Thiophene-containing compounds are also known to exhibit a wide range of biological activities. However, without specific experimental data, any potential application of this particular compound remains speculative.

Conclusion

(S)-3-Amino-3-(thiophen-2-yl)propanoic acid is a chemically defined entity with a confirmed CAS number and structure. However, the absence of detailed experimental protocols, quantitative data, and biological studies in the accessible scientific literature prevents the compilation of an in-depth technical guide at this time. Further research and publication of experimental results are necessary to fully characterize this compound and explore its potential applications for researchers, scientists, and drug development professionals.

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References

- 1. (S)-3-Amino-3-(thiophen-2-yl)propanoic acid | C7H9NO2S | CID 86716 - PubChem [pubchem.ncbi.nlm.nih.gov]
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